

Biological Activity & Therapeutic Potential of Nitro-1H-Pyrazole Derivatives

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Compound of Interest

Compound Name: 2-(3-nitro-1H-pyrazol-1-yl)cyclohexan-1-ol

CAS No.: 1248944-33-3

Cat. No.: B3225432

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Executive Summary: The Nitro-Pyrazole Paradox

The nitro-1H-pyrazole scaffold occupies a unique and paradoxical niche in medicinal chemistry. Historically viewed with caution due to the potential for mutagenicity and their use in energetic materials (explosives), these derivatives have emerged as critical "warheads" in modern infectious disease and oncology pipelines.

For the drug developer, the nitro-pyrazole moiety offers two distinct mechanistic advantages:

- **Bio-activation (The Warhead):** In antitubercular applications, the nitro group acts as a prodrug trigger, requiring enzymatic reduction to form reactive species that covalently bind to targets like DprE1.
- **Electronic Modulation (The Scaffold):** In kinase inhibitors (e.g., EGFR, VEGFR), the 4-nitro group serves as a potent electron-withdrawing group (EWG), modulating the acidity of the pyrazole NH and altering the electron density of the aromatic ring to enhance -stacking interactions within the ATP-binding pocket.

This guide analyzes the structure-activity relationships (SAR), specific mechanisms of action, and validated synthesis protocols for this high-value chemical class.

Chemical Foundation & Structural Logic

The biological activity of nitro-pyrazoles is strictly governed by the position of the nitro group. The 1H-pyrazole ring contains two nitrogen atoms: pyrrole-like (

) and pyridine-like (

).

Regioisomer Stability and Reactivity

- **4-Nitro-1H-pyrazole:** The most biologically relevant isomer. The 4-position is nucleophilic in the parent pyrazole, making it susceptible to electrophilic aromatic substitution (nitration). In the resulting nitro-derivative, the EWG at C4 increases the acidity of the -proton (drops from ~14 to ~9.6), enhancing hydrogen bond donor capability.
- **3-Nitro and 5-Nitro:** These are harder to synthesize directly via nitration due to the deactivation of the ring. They are often synthesized via rearrangement of N-nitropyrazoles or cyclization of nitro-1,3-dicarbonyls. These isomers are frequently explored in high-energy density materials (HEDMs) but have specific utility in antibacterial agents where steric positioning is key.

Therapeutic Sector 1: Antitubercular Activity

Mechanism: Suicide Inhibition of DprE1

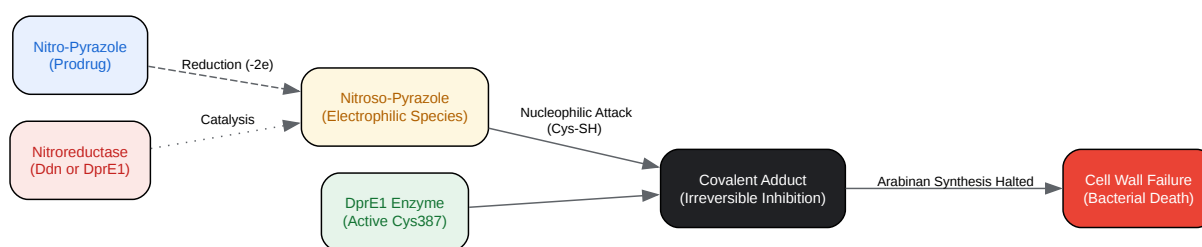
The most authoritative application of nitro-pyrazoles is in the treatment of *Mycobacterium tuberculosis* (Mtb). Unlike standard antibiotics, nitro-pyrazoles often function as prodrugs.

Mechanism of Action (MoA)

The target is Decaprenylphosphoryl- β -D-ribose 2'-epimerase (DprE1), an enzyme essential for cell wall arabinan synthesis.^{[1][2]}

- Entry: The nitro-pyrazole enters the mycobacterium.
- Activation: The nitro group () is reduced to a nitroso group () by the flavin-dependent enzyme Ddn (deazaflavin-dependent nitroreductase) or by DprE1 itself.
- Covalent Binding: The electrophilic nitroso intermediate reacts with the thiol group of Cysteine 387 (Cys387) in the DprE1 active site.
- Death: Formation of the covalent adduct irreversibly inhibits DprE1, halting cell wall synthesis and causing lysis.

Visualization: DprE1 Inhibition Pathway



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Caption: Mechanism of "Suicide Inhibition" by nitro-pyrazole derivatives against M. tuberculosis DprE1.

Therapeutic Sector 2: Oncology (Kinase Inhibition)

Mechanism: ATP-Competitive Inhibition (EGFR/VEGFR-2)

In cancer therapy, the nitro group is not reduced but acts as a static structural element.

- **Electronic Effect:** The 4-nitro group withdraws electron density, making the pyrazole ring electron-deficient. This enhances stacking interactions with electron-rich amino acid residues (e.g., Phenylalanine) in the kinase ATP-binding pocket.
- **Hydrogen Bonding:** The increased acidity of the pyrazole NH allows for stronger H-bonds with the hinge region of kinases like EGFR.
- **Key Compound:** Derivatives such as 3,5-dimethyl-4-nitro-1-phenylpyrazole have shown micromolar IC₅₀ values against MCF-7 and HepG2 cell lines, comparable to standard inhibitors like Erlotinib in early screens.

Experimental Protocols

Protocol: High-Yield Synthesis of 4-Nitro-1H-Pyrazole

Direct nitration of pyrazole is inefficient (low yield, ~50%). The following "One-Pot, Two-Step" method is the industry standard for high purity (>85%).

Reagents: Pyrazole (1.0 eq), Conc.

, Fuming

(98%), Fuming

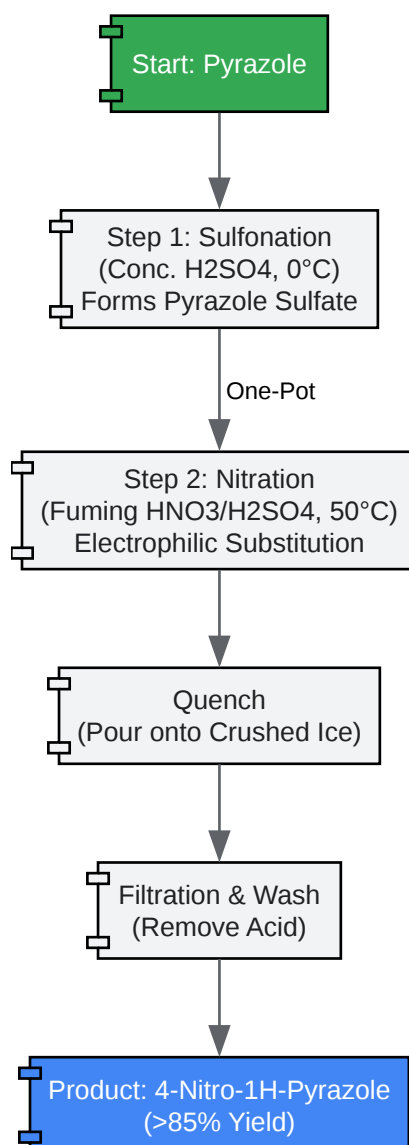
(20% oleum).

Step-by-Step Methodology:

- **Sulfonation (In-situ protection):**
 - Charge a round-bottom flask with Conc. (2.1 eq).
 - Cool to 0–5°C in an ice bath.
 - Slowly add Pyrazole (1.0 eq) while stirring. Caution: Exothermic.

- Allow to warm to room temperature (RT) to form pyrazole sulfate.
- Nitration:
 - Prepare a mixed acid solution of Fuming (1.5 eq) and Fuming (3.0 eq).
 - Add this mixture dropwise to the pyrazole sulfate solution at 0–5°C.
 - Once addition is complete, heat the reaction mixture to 50°C for 1.5 hours.
- Isolation:
 - Pour the reaction mixture over crushed ice (200 mL per g of reactant).
 - A white precipitate (4-nitro-1H-pyrazole) will form immediately.
 - Filter the solid and wash with ice-cold water until the filtrate is neutral pH.
 - Purification: Recrystallize from ethyl ether/hexane if necessary.
- Validation:
 - Yield: Expect 80–85%.
 - Melting Point: 160–162°C.
 - ¹H NMR (DMSO-d₆):
13.9 (br s, NH), 8.5 (s, 2H, C3-H/C5-H).

Visualization: Synthesis Workflow



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Caption: Optimized "One-Pot" synthesis workflow for 4-nitro-1H-pyrazole to maximize yield and safety.

Structure-Activity Relationship (SAR) Summary

The following table summarizes the biological impact of substituents on the nitro-pyrazole core, synthesized from recent literature data.

Substituent Position	Modification	Biological Effect	Therapeutic Context
C-4	Nitro (-NO ₂)	Essential. Acts as prodrug trigger or EWG. Removal abolishes antitubercular activity.	TB, Oncology
C-3 / C-5	Methyl (-CH ₃)	Increases lipophilicity; slight reduction in electron deficiency of the ring.	Bioavailability
C-3 / C-5	Trifluoromethyl (-CF ₃)	Increases metabolic stability and lipophilicity.	Oncology
N-1	Phenyl / Aryl	Enhances hydrophobic interaction in kinase pockets.	Oncology (EGFR)
N-1	Free (-H)	Essential for H-bond donation (e.g., to hinge region).	General Binding

Safety & Toxicity Note

While 4-nitro-pyrazoles are potent therapeutics, the nitro group is a structural alert for mutagenicity (Ames positive).

- Risk: Reduction by intestinal flora can generate reactive hydroxylamines that interact with host DNA.
- Mitigation: During lead optimization, screen for "bystander" mammalian nitroreductase activity. Compounds like Pretomanid (a nitroimidazooxazine) have successfully navigated this by ensuring specificity to mycobacterial nitroreductases (Ddn) over human counterparts.

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